

# Physical and chemical properties of "2-Acetamido-5-nitropyridine"

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## Compound of Interest

Compound Name: 2-Acetamido-5-nitropyridine

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## An In-depth Technical Guide to 2-Acetamido-5-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Acetamido-5-nitropyridine** is a versatile chemical intermediate of significant interest in pharmaceutical and agrochemical research.<sup>[1]</sup> Its molecular structure, featuring both nitro and acetamido functional groups, makes it a valuable building block in the synthesis of more complex, biologically active molecules.<sup>[1]</sup> This document provides a comprehensive overview of the physical and chemical properties of **2-Acetamido-5-nitropyridine**, detailed experimental protocols for its synthesis, and a summary of its known applications.

## Physical and Chemical Properties

**2-Acetamido-5-nitropyridine** is typically a gray or white to light yellow/orange crystalline powder.<sup>[2][3]</sup> It is soluble in dimethylformamide.<sup>[3]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Acetamido-5-nitropyridine**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O <sub>3</sub>	[2][4][5]
Molecular Weight	181.15 g/mol	[2][4][5]
CAS Number	5093-64-1	[2][4][6]
Melting Point	199-203 °C	[2][3][6]
Boiling Point (Predicted)	437.1 ± 30.0 °C	[2][3]
Density (Predicted)	1.419 ± 0.06 g/cm <sup>3</sup>	[2][3]
pKa (Predicted)	12.61 ± 0.70	[2][3]
Appearance	Solid.[6] Gray Solid.[2] Powder to crystal.[3] Yellow to brown crystalline powder.[1]	[1][2][3][6]
λ <sub>max</sub>	315 nm (in EtOH)	[2][3]
Topological Polar Surface Area	87.8 Å <sup>2</sup>	[4]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	4	[7]
Rotatable Bond Count	1	[7]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Acetamido-5-nitropyridine**.

- <sup>1</sup>H NMR: Spectra are available for this compound.[8]
- IR: Infrared spectral data has been collected using both KBr and ATR-Neat techniques.[4]
- Raman: FT-Raman spectral data is also available.[4]

## Experimental Protocols

The synthesis of **2-Acetamido-5-nitropyridine** is a multi-step process that is critical for its use as an intermediate in further chemical synthesis.

### Synthesis of 2-Acetamido-5-nitropyridine

This protocol describes a common method for the synthesis of **2-Acetamido-5-nitropyridine** starting from 2-aminopyridine.[9][10]

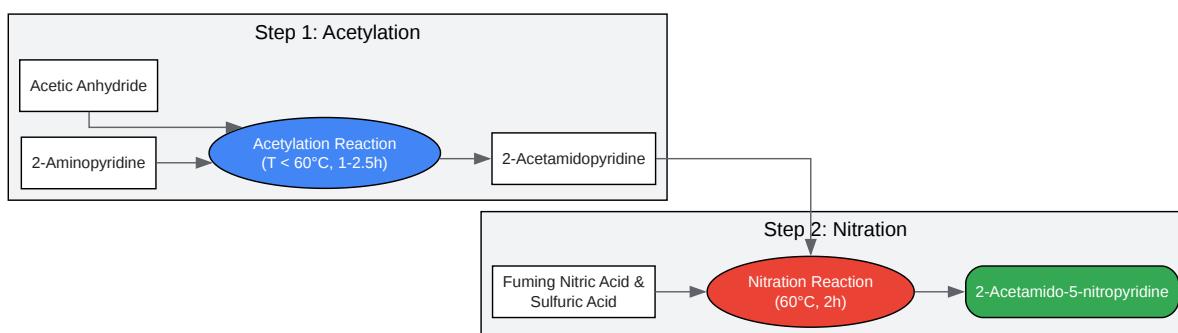
Step 1: Acetylation of 2-Aminopyridine to form 2-Acetamidopyridine

- Dissolve 2-aminopyridine in acetic anhydride solution.[9]
- Control the temperature to below 60°C as the reaction is exothermic.[9]
- Allow the reaction to proceed for approximately 1 to 2.5 hours.[9][10]
- Monitor the reaction completion using thin-layer chromatography (TLC).[9]
- Upon completion, pour the reaction mixture into ice water.[9]
- Extract the product, 2-acetamidopyridine, using ethyl acetate.[9]

Step 2: Nitration of 2-Acetamidopyridine to form **2-Acetamido-5-nitropyridine**

- Slowly add the 2-acetamidopyridine from the previous step into a mixed acid solution of fuming nitric acid and sulfuric acid.[9][10]
- Maintain the reaction temperature at approximately 60°C for about 2 hours.[10]
- Filter the resulting product to obtain **2-acetamido-5-nitropyridine**.[9]

## Synthesis of 2-Acetamido-5-nitropyridine

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**Caption:** Synthetic workflow for **2-Acetamido-5-nitropyridine**.

## Applications in Research and Development

**2-Acetamido-5-nitropyridine** is a key starting material for the synthesis of other important chemical entities, particularly 2-acetamido-5-aminopyridine, which has applications in the pharmaceutical industry.<sup>[9]</sup> Its utility stems from the reactivity of its functional groups, allowing for a variety of chemical transformations.<sup>[1]</sup>

## Role as a Chemical Intermediate

The primary application of **2-Acetamido-5-nitropyridine** is as an intermediate in organic synthesis.<sup>[1]</sup> The nitro group can be reduced to an amine, providing a route to various substituted aminopyridines.

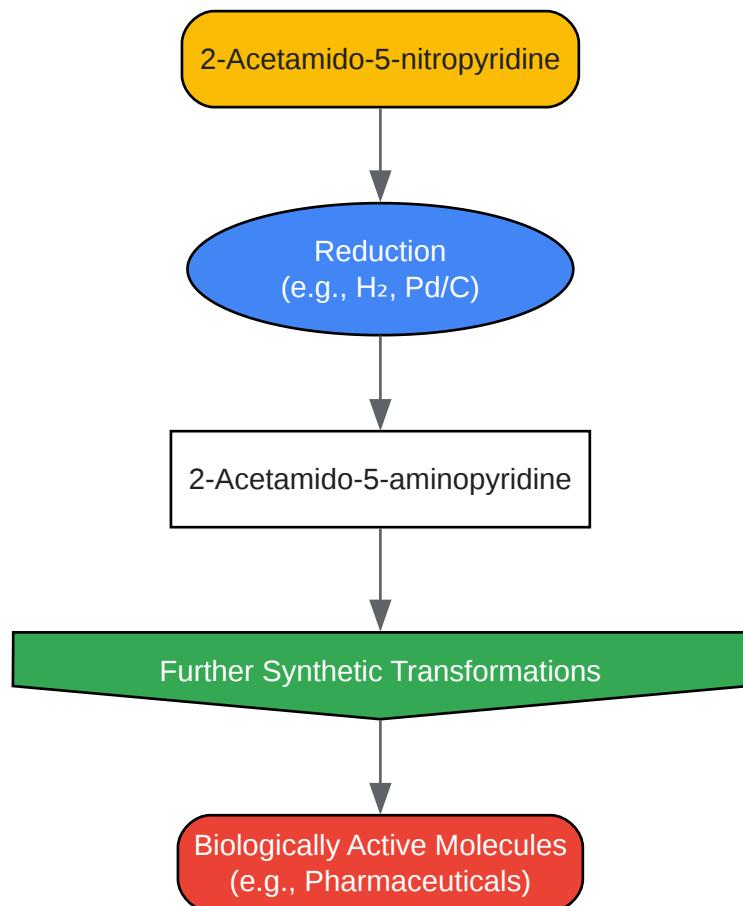
Reduction to 2-Acetamido-5-aminopyridine:

- **2-Acetamido-5-nitropyridine** is dissolved in a suitable solvent such as methanol or ethanol.  
<sup>[9][10]</sup>

- A catalyst, for example, Pt/C or Pd/C, is added to the mixture.[9][10]
- The reduction is carried out at room temperature or elevated temperatures (e.g., 80°C) for several hours.[9][10]
- After the reaction is complete, the catalyst is filtered off, and the solvent is evaporated to yield 2-acetamido-5-aminopyridine.[9]

This transformation is a critical step in the synthesis of more complex molecules with potential therapeutic applications.[1]

#### Role as a Chemical Intermediate



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**Caption: 2-Acetamido-5-nitropyridine as a synthetic intermediate.**

## Safety and Handling

**2-Acetamido-5-nitropyridine** is classified as an irritant.<sup>[2]</sup> It is harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, causes serious eye damage, and may cause respiratory irritation.<sup>[4]</sup> Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be used when handling this compound. Store in an inert atmosphere at room temperature.<sup>[3][6]</sup>

## Conclusion

**2-Acetamido-5-nitropyridine** is a compound of considerable utility in synthetic organic chemistry. Its well-defined physical and chemical properties, coupled with established synthetic protocols, make it a reliable precursor for the development of novel compounds with potential applications in the pharmaceutical and agrochemical industries. Further research into the reactivity and applications of this molecule is likely to yield new and valuable chemical entities.

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